

# An In-depth Technical Guide on 2-Methylheptanal

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methylheptanal

Cat. No.: B049883

[Get Quote](#)

This technical guide provides a detailed overview of the core physicochemical properties of **2-Methylheptanal**, tailored for researchers, scientists, and professionals in drug development.

## Core Compound Characteristics

**2-Methylheptanal** is an organic compound classified as an aldehyde. Its chemical structure and properties are of interest in various chemical synthesis and research applications.

## Data Presentation: Physicochemical Properties

The quantitative data for **2-Methylheptanal** are summarized in the table below, providing a clear reference for its fundamental properties.

Property	Value	Source
Molecular Formula	C8H16O	[1][2][3]
Molecular Weight	128.21 g/mol	[1][2][4][5]
Density	0.809 g/cm <sup>3</sup>	[3]
Boiling Point	163 °C at 760 mmHg	[3]
Flash Point	42.2 °C	[3]
Water Solubility	Slightly soluble	[3]
Vapor Pressure	2.11 mmHg at 25°C	[3]
CAS Registry Number	16630-91-4	[2]

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **2-Methylheptanal** are highly specific and typically found within proprietary laboratory procedures or detailed in primary scientific literature that is not readily accessible through general web searches. The following section outlines a generalized experimental workflow for the characterization of a liquid aldehyde like **2-Methylheptanal**, which would be standard practice in a research setting.

### General Characterization Workflow:

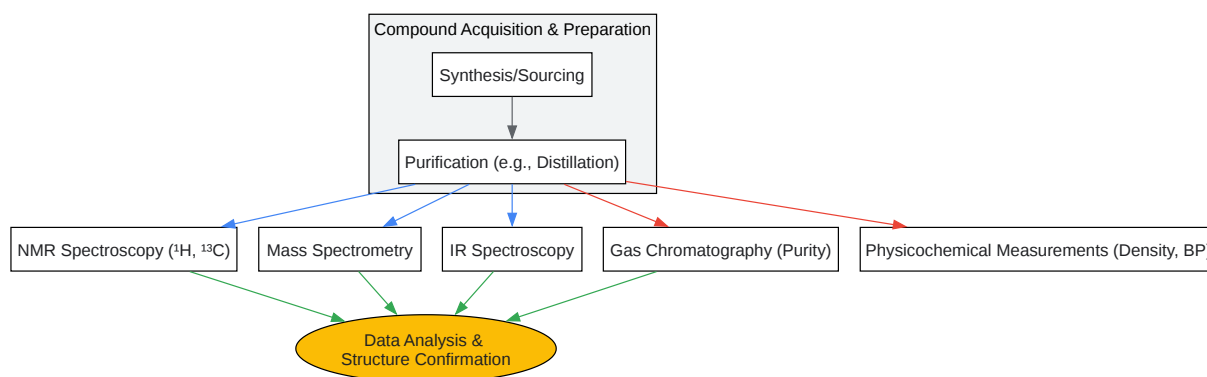
- **Sample Acquisition:** Obtain a commercial sample of **2-Methylheptanal** or synthesize it via an appropriate chemical reaction, such as the oxidation of the corresponding primary alcohol.
- **Purification:** If synthesized, the crude product would be purified, commonly using distillation, owing to its liquid state and boiling point.
- **Structural Confirmation:**
  - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** <sup>1</sup>H and <sup>13</sup>C NMR spectra would be acquired to confirm the carbon-hydrogen framework and the presence of the aldehyde

functional group.

- Mass Spectrometry (MS): Electron ionization mass spectrometry would be used to determine the molecular weight and fragmentation pattern, confirming the molecular formula.[\[6\]](#)
- Infrared (IR) Spectroscopy: An IR spectrum would be recorded to identify the characteristic C=O stretch of the aldehyde group (typically around 1730-1705  $\text{cm}^{-1}$ ).
- Purity Analysis:
  - Gas Chromatography (GC): A GC analysis would be performed to determine the purity of the compound and to identify any potential impurities.[\[6\]](#) The Kovats retention index is a key metric derived from this analysis.[\[1\]](#)
- Physicochemical Property Measurement:
  - Density: Measured using a pycnometer or a digital density meter.
  - Boiling Point: Determined experimentally using distillation apparatus under controlled pressure.

## Visualizations: Logical Workflow

The following diagram illustrates a conceptual workflow for the identification and characterization of an organic compound such as **2-Methylheptanal**.



[Click to download full resolution via product page](#)

Conceptual workflow for compound characterization.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Methylheptanal | C<sub>8</sub>H<sub>16</sub>O | CID 86044 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Heptanal, 2-methyl- [webbook.nist.gov]
- 3. chembk.com [chembk.com]
- 4. (2S)-2-methylheptanal | C<sub>8</sub>H<sub>16</sub>O | CID 13583483 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Heptanal, 2-methyl- (CAS 16630-91-4) - Chemical & Physical Properties by Cheméo [chemeo.com]

- 6. Heptanal, 2-methyl- [webbook.nist.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide on 2-Methylheptanal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049883#2-methylheptanal-molecular-weight-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)